

# picoxystrobin safety evaluation tea consumption

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## Compound Focus: Picoxystrobin

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## Safety Evaluation of Picoxystrobin in Tea

The table below summarizes key experimental data from a study investigating the residue levels and potential health risks of **picoxystrobin** during tea cultivation and brewing [1].

Evaluation Parameter	Experimental Data / Finding	Context and Implications
Dissipation Half-life (Fresh Tea Leaf)	2.7 - 6.8 days	Indicates a relatively fast degradation under field conditions. The residue level reduces by half within this time frame.
Maximum Residue in Green Tea	15.28 mg/kg	The highest terminal residue level found at a 10-day pre-harvest interval (PHI).
Leaching Rate During Brewing	< 35.8%	Less than this percentage of picoxystrobin residue in dry tea leaves transfers into the tea infusion.
Risk Quotient (Chronic, RQc)	< 1	The chronic dietary exposure risk is considered acceptable. A value less than 1 indicates a low risk.

Evaluation Parameter	Experimental Data / Finding	Context and Implications
Risk Quotient (Acute, RQa)	< 1	The acute dietary exposure risk is considered acceptable. A value less than 1 indicates a low risk.
Suggested MRL for Tea	20 mg/kg	Based on the study, this Maximum Residue Limit (MRL) is suggested to ensure consumption safety.

## Experimental Protocols for Tea Safety Study

The safety data presented above were generated using the following detailed methodologies [1]:

- **Analytical Method:** The residue analysis of **picoxystrobin** in fresh tea leaves, green tea, tea infusion, and soil was performed using **Ultra-Performance Liquid Chromatography tandem Mass Spectrometry (UPLC-MS/MS)**.
- **Sample Preparation:** A specific extraction and purification process was established for each matrix to ensure accurate measurement.
- **Method Validation:** The method was validated with spiked recovery rates ranging from **73.1% to 111.0%** and relative standard deviations (RSD) between **1.8% and 9.2%**, confirming its reliability and precision.
- **Field Experiment:** Terminal residue trials were conducted with the last application of **picoxystrobin** made **10 days before harvest**.
- **Risk Assessment Calculation:** The Risk Quotient (RQ) values were calculated by comparing the estimated dietary exposure from tea consumption with the **Acceptable Daily Intake (ADI)**. The fact that both RQc and RQa were significantly below 1 provides a scientific basis for the safety conclusion.

## Comparative Data and Information Gaps

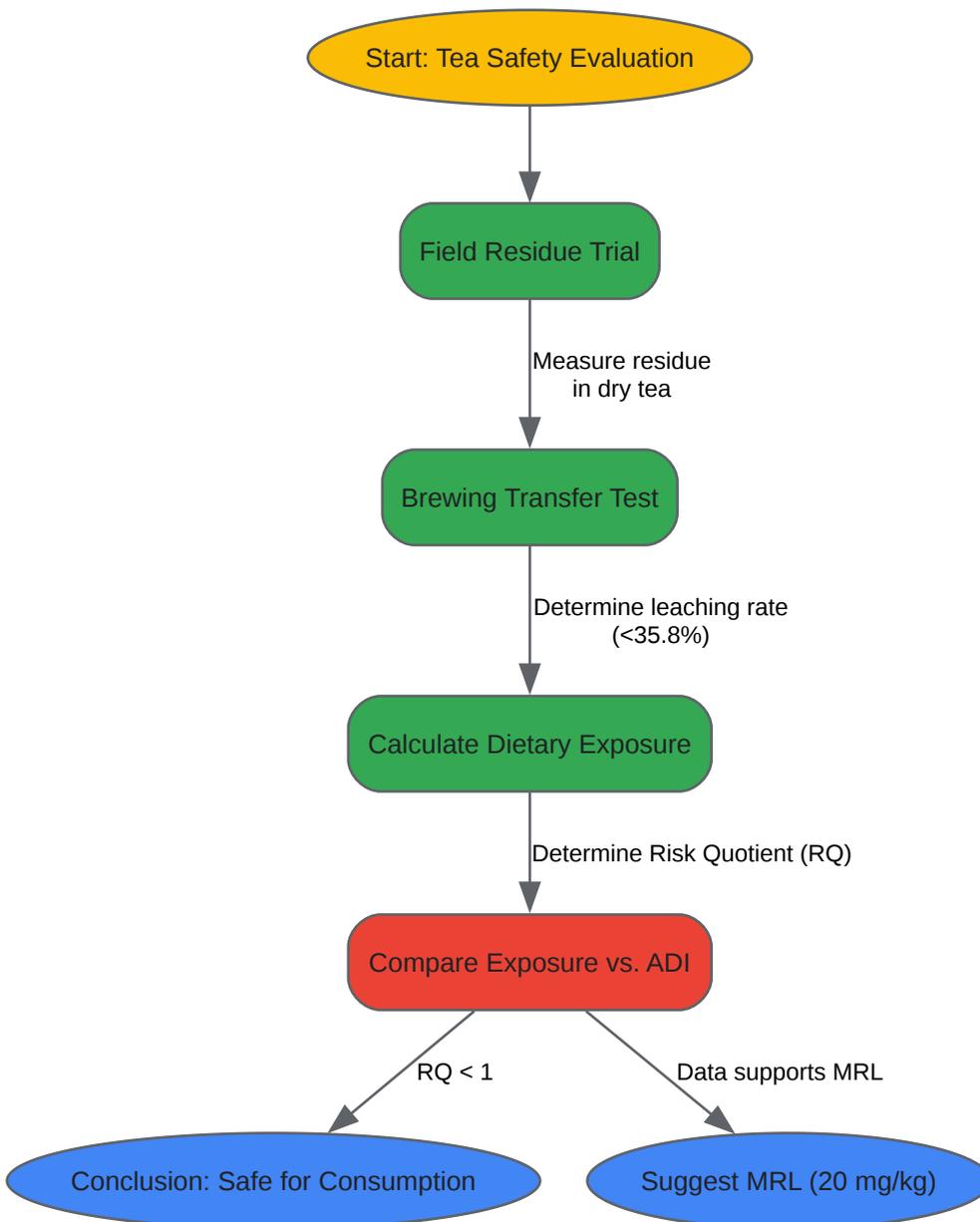
While a full comparative guide is not possible with the current results, here is the available information and identified gaps:

- **Classification:** **Picoxystrobin** belongs to the **strobilurin class** of fungicides, which are  $\beta$ -methoxyacrylates that inhibit mitochondrial respiration in fungi [2] [3]. It was the fourth strobilurin commercialized and is known for its broad-spectrum, systemic activity with both preventative and curative properties [2].

- **Data Gap on Direct Comparisons:** The search results, while containing high-quality studies, do not provide parallel experimental data (e.g., residue dissipation rates, efficacy data) for **picoxystrobin** and other fungicides like **azoxystrobin** or **trifloxystrobin** on the same set of crops. Therefore, a structured table comparing their performance metrics cannot be constructed.

## Diagram: Tea Safety Evaluation Workflow

The following diagram illustrates the logical workflow and key determination points for the safety evaluation of **picoxystrobin** in tea, based on the cited study [1].



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The available research specifically on tea demonstrates that when used according to the studied guidelines, **picoxystrobin** residues dissipate rapidly and pose a negligible dietary risk.

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## References

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